

Proper Disposal of Felbinac: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Felbinac

Cat. No.: B1672330

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The proper disposal of **Felbinac**, a non-steroidal anti-inflammatory drug (NSAID), is crucial for maintaining laboratory safety and minimizing environmental impact. As a substance classified as a toxic organic solid and hazardous to water, adherence to regulated disposal procedures is mandatory for researchers, scientists, and drug development professionals.^[1] Improper disposal can lead to environmental contamination and may pose risks to human health.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including gloves, safety glasses with side-shields, and a lab coat.^[1] Handle **Felbinac** in a well-ventilated area to avoid inhalation of any dust or aerosols.^{[1][2]} In case of a spill, mechanically collect the material and place it in a suitable, labeled container for disposal.^{[1][2]}

Step-by-Step Disposal Protocol for Felbinac Waste

The following protocol outlines the necessary steps for the safe and compliant disposal of **Felbinac** from a laboratory setting. This procedure is based on general guidelines for hazardous pharmaceutical waste.

- Segregation: Do not mix **Felbinac** waste with general laboratory or non-hazardous waste. It must be segregated as hazardous pharmaceutical waste.^{[3][4][5]}

- **Containerization:** Place all solid **Felbinac** waste, including contaminated materials (e.g., weighing boats, gloves, paper towels), into a designated, leak-proof, and clearly labeled hazardous waste container.^[3] For facilities that use a color-coded system, this would typically be a black container for hazardous pharmaceutical waste.^[3]
- **Labeling:** The waste container must be labeled in accordance with the Resource Conservation and Recovery Act (RCRA) and any additional state or local regulations. The label should clearly identify the contents as "Hazardous Waste," list "**Felbinac**," and include the appropriate hazard characteristics (e.g., Toxic).
- **Storage:** Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials. Follow all institutional guidelines for hazardous waste accumulation.
- **Professional Disposal:** Arrange for the collection and disposal of the **Felbinac** waste through a licensed hazardous waste management company.^{[3][6]} These companies are equipped to transport and dispose of hazardous pharmaceuticals in compliance with EPA and DOT regulations, typically through high-temperature incineration.^[6]
- **Documentation:** Maintain a detailed record of the disposed **Felbinac**, including the quantity and date of disposal. This documentation is essential for regulatory compliance and waste tracking.

Crucially, do not dispose of **Felbinac** down the drain or in the regular trash.^{[1][6][7]} The EPA's Subpart P regulations for healthcare facilities explicitly prohibit the sewerage of hazardous waste pharmaceuticals.^[6]

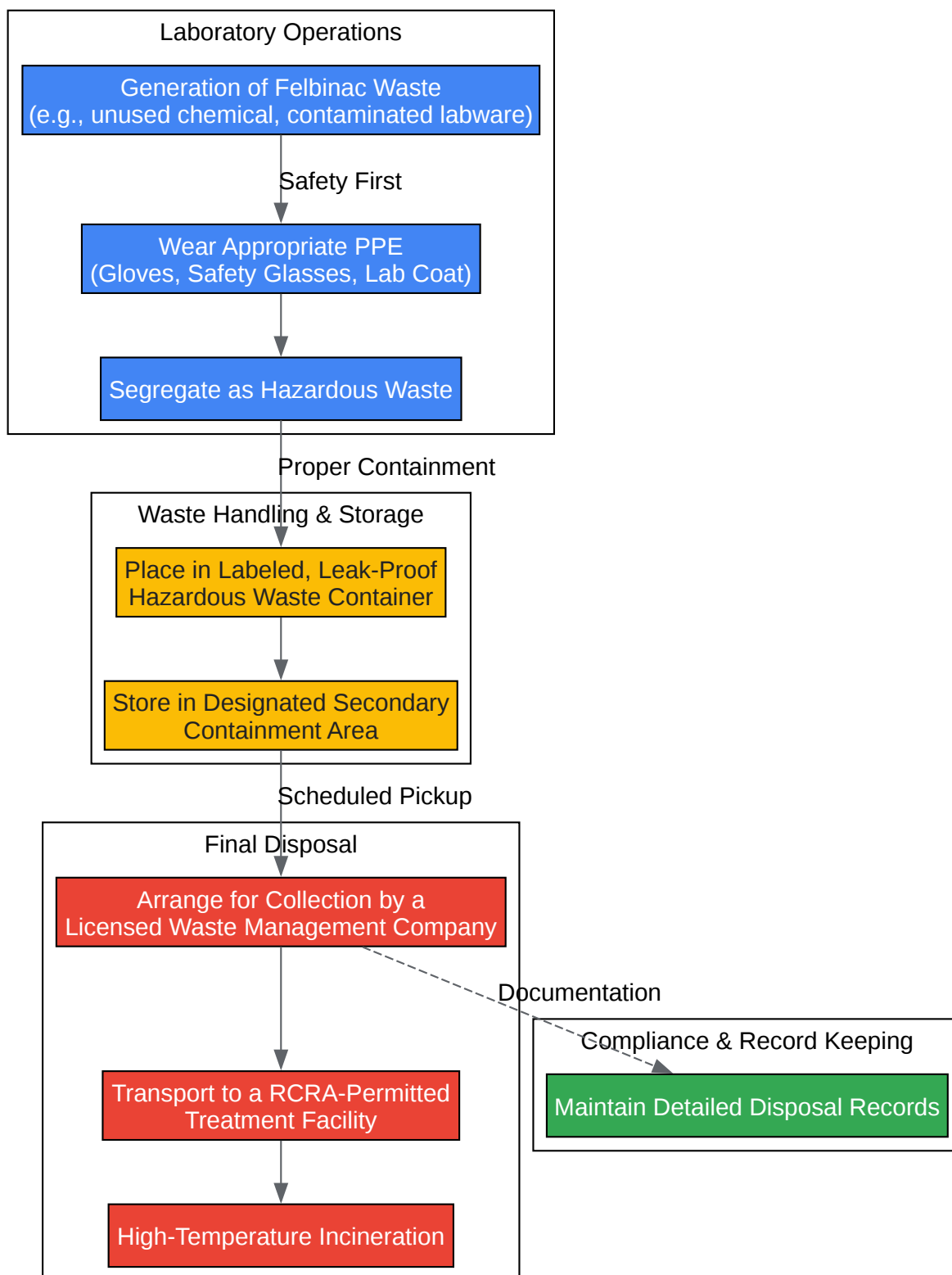
Quantitative Data Summary

The following table summarizes key quantitative and classification data for **Felbinac** relevant to its safe handling and disposal.

Parameter	Value / Classification	Source
Oral LD50 (Rat)	164 mg/kg	[1][2]
UN Number	UN2811	[1]
UN Proper Shipping Name	Toxic solid, organic, n.o.s. (Felbinac)	[1]
Germany Water Hazard Class	WGK 2 (Obviously hazardous to water)	[1]
Classification	Acute toxicity - Oral; Skin corrosion/irritation; Serious eye damage/eye irritation; Reproductive toxicity	[1]

Experimental Workflow for Felbinac Waste Disposal

The following diagram illustrates the logical workflow for the proper management and disposal of **Felbinac** waste from a laboratory setting.



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Felbinac Waste Disposal Workflow Diagram

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